

# A Comparative Performance Analysis of Disperse Yellow 65 and Other Anthraquinone Dyes

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## Compound of Interest

Compound Name: Disperse yellow 65 (C.I. 671205)

Cat. No.: B157447

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This guide provides a detailed comparative analysis of the performance of Disperse Yellow 65 against other significant anthraquinone disperse dyes, namely Disperse Blue 56, Disperse Blue 60, and Disperse Red 92. The comparison focuses on key performance indicators relevant to textile and material science applications, including light, wash, perspiration, and sublimation fastness. All quantitative data is supported by standardized experimental protocols.

## Quantitative Performance Data

The following table summarizes the fastness properties of Disperse Yellow 65 and other selected anthraquinone dyes. The ratings are based on the ISO (International Organization for Standardization) and AATCC (American Association of Textile Chemists and Colorists) standards, with a scale from 1 (poor) to 5 (excellent) for most tests, and 1 to 8 for light fastness, where a higher number indicates better fastness.

Dye Name	C.I. Name	CAS Number	Light Fastness (ISO)	Wash Fastness (Fading)	Wash Fastness (Staining)	Perspersion Fastness (Fading)	Perspersion Fastness (Staining)	Sublimation (Ironing) Fastness (Fading)	Sublimation (Ironing) Fastness (Staining)
Disperse Yellow 65	67120-5	10116-20-8	7	5	5	5	5	4-5	4-5
Disperse Blue 56	63285	12217-79-7	7	4-5	3-4	4-5	4-5	4-5	3-4
Disperse Blue 60	61104	12217-80-0	7	4-5	4-5	5	5	4-5	3-4
Disperse Red 92	60752	12236-11-2	6-7	4-5	4-5	5	4-5	4-5	4-5

## Experimental Protocols

Detailed methodologies for the key fastness tests are provided below. These protocols are based on internationally recognized standards to ensure reproducibility and comparability of results.

### Light Fastness Testing (ISO 105-B02)

This test determines the resistance of the color of textiles to the action of an artificial light source representative of natural daylight.

Apparatus:

- Xenon arc lamp fading apparatus
- Blue wool references (scale 1-8)
- Grey scale for assessing color change

Procedure:

- A specimen of the dyed textile is exposed to the light from a xenon arc lamp under specified conditions of temperature and humidity.
- Simultaneously, a set of blue wool references with known light fastness are exposed under the same conditions.
- The exposure is continued until a specified change in color of the test specimen or the blue wool references is observed.
- The light fastness of the specimen is assessed by comparing the change in its color with that of the blue wool references. The rating is given on a scale of 1 to 8, where 8 indicates the highest light fastness.

## Colorfastness to Washing (AATCC Test Method 61)

This accelerated test is designed to evaluate the colorfastness of textiles to home and commercial laundering.

Apparatus:

- Launder-Ometer or similar apparatus for rotating closed containers in a thermostatically controlled water bath.
- Stainless steel containers and steel balls.

- Multifiber test fabric.
- AATCC Standard Reference Detergent.
- Grey scales for assessing color change and staining.

Procedure:

- A 50x150 mm specimen of the dyed fabric is stitched together with a multifiber test fabric.
- The composite specimen is placed in a stainless steel container with 150 mL of a detergent solution and 50 steel balls.
- The container is sealed and placed in the Launder-Ometer and agitated for 45 minutes at a specified temperature (e.g., 49°C for Test No. 2A).
- After the test, the specimen is removed, rinsed, and dried.
- The change in color of the specimen and the staining of the multifiber test fabric are evaluated using the respective grey scales. The ratings are on a scale of 1 to 5.

## Colorfastness to Sublimation (AATCC Test Method 117)

This method assesses the resistance of a material's color to sublimation, which is the transfer of colorant from the surface of a dyed fabric to an adjacent undyed material when subjected to heat.

Apparatus:

- Heat press or scorch tester with controlled temperature and pressure.
- Undyed polyester fabric.
- Grey scales for assessing color change and staining.

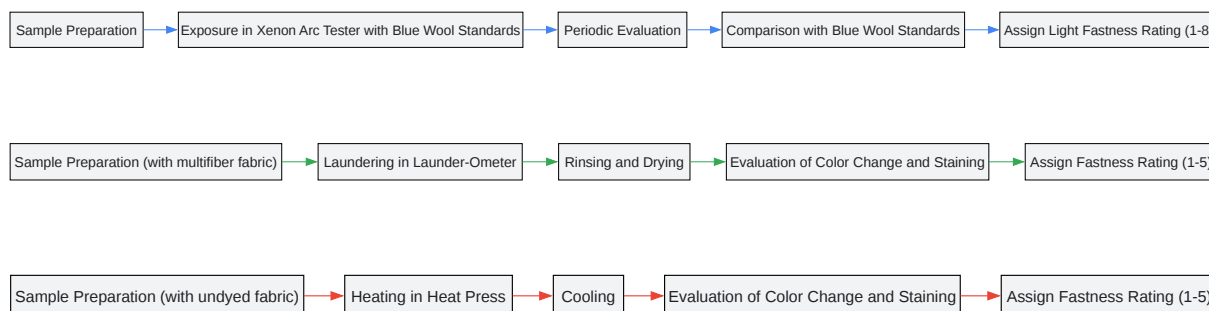
Procedure:

- A specimen of the dyed fabric is placed between two pieces of undyed polyester fabric.

- The composite specimen is placed in the heat press at a specified temperature (e.g., 180°C) for a specific duration (e.g., 30 seconds).[1]
- After heating, the specimen is removed and allowed to cool.
- The change in color of the original specimen and the staining on the undyed polyester fabric are evaluated using the grey scales. The ratings are on a scale of 1 to 5.

## Visualized Experimental Workflow

The following diagrams illustrate the general workflows for the key experimental protocols described above.



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## References

- 1. researchgate.net [researchgate.net]
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